

SGC-SMARCA-BRDVIII: Technical Support Center

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Compound of Interest		
Compound Name:	Sgc-smarca-brdviii	
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This technical support center provides researchers, scientists, and drug development professionals with essential information, troubleshooting guides, and frequently asked questions regarding the use of **SGC-SMARCA-BRDVIII**, a chemical probe for the bromodomains of SMARCA2, SMARCA4, and PBRM1(BD5).

Frequently Asked Questions (FAQs)

Q1: What are the primary targets of SGC-SMARCA-BRDVIII?

A1: **SGC-SMARCA-BRDVIII** is a potent and selective chemical probe that targets the bromodomains of the SWI/SNF chromatin remodeling complex subunits SMARCA2, SMARCA4, and the 5th bromodomain of PBRM1 (PB1(5)).[1][2][3][4][5][6]

Q2: How selective is SGC-SMARCA-BRDVIII? Am I likely to see off-target effects?

A2: **SGC-SMARCA-BRDVIII** demonstrates high selectivity. It has been screened against a panel of 25 other bromodomains and 85 protein kinases and showed no significant activity.[1] [3][4][6][7] However, weak affinity has been observed for the highly conserved homologous bromodomains PB1(2) and PB1(3).[1][2][8] To minimize the risk of off-target effects, it is crucial to use the lowest effective concentration and to run parallel experiments with the recommended negative control, SGC-BRDVIII-NC.[1][8]

Q3: What is the recommended concentration for cell-based assays?



A3: For cell-based assays, a concentration of up to 10 μ M is recommended.[1][7] However, cellular activity has been observed at lower concentrations, with an EC50 of less than 1.0 μ M in 3T3-L1 adipogenesis assays.[1][3][4][9] The optimal concentration should be determined empirically for your specific cell line and assay.

Q4: Is **SGC-SMARCA-BRDVIII** toxic to cells?

A4: The compound is generally considered non-toxic. It did not influence cell growth at a concentration of 10 μ M in the NCI-60 human tumor cell line screen.[1][7][9]

Q5: What is the purpose of the negative control, SGC-BRDVIII-NC?

A5: SGC-BRDVIII-NC is an inactive analogue of the probe.[8] It is structurally very similar to **SGC-SMARCA-BRDVIII** but has been modified to abolish binding to the target bromodomains. [8] It is an essential experimental control to help differentiate on-target effects from non-specific or off-target cellular phenotypes.

Q6: How should I prepare and store **SGC-SMARCA-BRDVIII**?

A6: The probe is soluble in DMSO up to 100 mM and in ethanol up to 10 mM.[3][4] For storage, keep the solid powder at -20°C for up to 3 years.[2] DMSO stock solutions (e.g., 10 mM) should be stored at -20°C and aliquoted to avoid repeated freeze-thaw cycles.[9] It is recommended to use stocks within 3-6 months.[9]

Quantitative Data Summary In Vitro Binding Affinity

The following table summarizes the dissociation constants (Kd) of **SGC-SMARCA-BRDVIII** for its primary targets and known weaker off-targets, as determined by Isothermal Titration Calorimetry (ITC).



Target Bromodomain	Dissociation Constant (Kd)	Citation(s)
PBRM1 (BD5)	13 nM	[1][2][3][4][9][10]
SMARCA2	35 nM	[1][2][3][4][9][10]
SMARCA4	36 nM	[1][2][3][4][9][10]
PBRM1 (BD3)	2.0 μM (1963 nM)	[2][7][8][10]
PBRM1 (BD2)	3.7 μM (3655 nM)	[2][7][8][10]
PBRM1 (BD4)	>10,000 nM	[10]

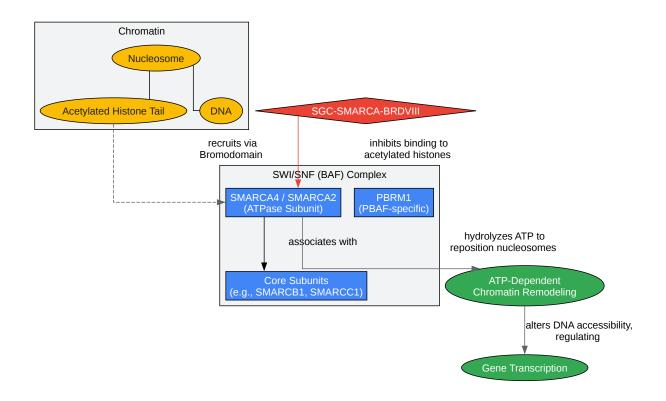
Cellular Activity

The following table shows the half-maximal effective concentration (EC50) of **SGC-SMARCA-BRDVIII** in a key cellular assay.

Assay	Cell Line	Effective Concentration (EC50)	Citation(s)
Adipocyte Differentiation	3T3-L1 Murine Fibroblasts	< 1.0 μM	[1][3][4][9]

Visualized Guides and Workflows SWI/SNF Complex in Chromatin Remodeling





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Caption: Role of SMARCA2/4 bromodomain in SWI/SNF complex recruitment and its inhibition by **SGC-SMARCA-BRDVIII**.

Troubleshooting Guide



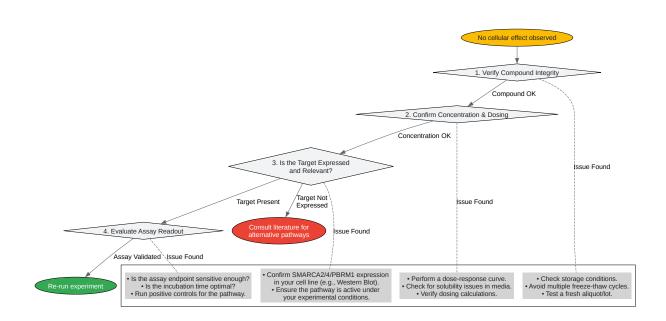
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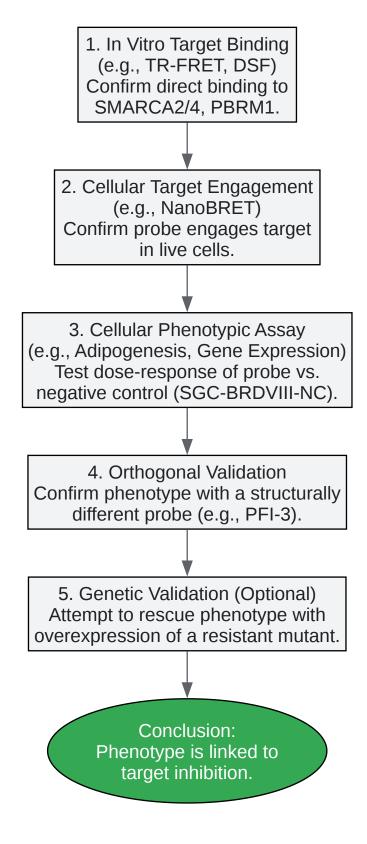
Unexpected results can arise from various factors. This guide helps you diagnose and resolve common issues.

Problem: No cellular effect observed at the recommended concentration.









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